2-Thiophenemethylamine molecular structure

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Compound of Interest

Compound Name:	*2-Thiophenemethylamine*
CAS No.:	*27757-85-3*
Cat. No.:	*B147629*

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An In-depth Technical Guide: The Molecular Structure and Application of **2-Thiophenemethylamine**

Abstract

2-Thiophenemethylamine [CAS: 27757-85-3] is a heterocyclic amine that has emerged as a cornerstone building block in modern medicinal chemistry and materials science.[1][2] Its unique molecular architecture, which combines the aromatic, electron-rich thiophene nucleus with a flexible primary aminomethyl group, imparts a favorable combination of reactivity, structural rigidity, and hydrogen bonding capability. This guide provides an in-depth exploration of its molecular structure, from its fundamental components and physicochemical properties to its conformational landscape and electronic characteristics. We will detail common synthetic routes with a validated experimental protocol, discuss methods for spectroscopic characterization, and illuminate its pivotal role as a privileged scaffold in the rational design of novel therapeutics and advanced materials.

Foundational Molecular Architecture

2-Thiophenemethylamine, also known as (Thiophen-2-yl)methanamine, possesses a deceptively simple structure that is rich in chemical potential.[3][4] Its architecture is best

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understood by dissecting its two primary functional components: the aromatic thiophene ring and the exocyclic methylamine substituent.

Core Components

- The Thiophene Ring: Thiophene is a five-membered aromatic heterocycle containing one sulfur atom. The aromaticity arises from the delocalization of six π-electrons (four from the carbon atoms and two from a lone pair on the sulfur atom) across the ring. This feature confers significant thermal stability and dictates the molecule's reactivity, which is characterized by electrophilic substitution, primarily at the C5 position due to the directing effect of the C2 substituent.

- The Methylamine Substituent ($-CH_2NH_2$): Attached to the C2 position of the thiophene ring, this group is the primary center of nucleophilicity and basicity (pKa ≈ 8.95).[3][5] The primary amine is a crucial handle for a vast array of chemical transformations, including amide bond formation, reductive amination, and Schiff base condensation, making it an ideal anchor point for building molecular complexity. The methylene ($-CH_2-$) linker provides critical conformational flexibility, allowing the amine to orient itself optimally for interactions with biological targets or other reactants.

Structural Representation

The following diagram illustrates the IUPAC numbering and key features of the **2-thiophenemethylamine** molecule.

Caption: Molecular structure of **2-Thiophenemethylamine** with IUPAC numbering.

Key Physicochemical Properties

The bulk properties of **2-thiophenemethylamine** are a direct consequence of its molecular structure. The data presented below are critical for its handling, purification, and use in reaction design.

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Property	Value	Reference(s)
Molecular Formula	C_5H_7NS	[3][6]
Molecular Weight	113.18 g/mol	[6][7]
Appearance	Clear colorless to yellow liquid	[3][5]
Density	1.103 g/mL at 25 °C	[5][6]
Boiling Point	95-99 °C / 28 mmHg	[3][5]
Refractive Index (n20/D)	1.5670	[3][6]
Flash Point	74 °C (165 °F)	[5]
Solubility	Soluble in ethanol and chloroform	[3][5]
Sensitivity	Air Sensitive	[3][5]

Conformational and Electronic Landscape

A deeper understanding of **2-thiophenemethylamine** requires moving beyond its static 2D structure to consider its dynamic 3D conformation and the distribution of electrons within the molecule.

The Aromaticity and Reactivity of the Thiophene Nucleus

The sulfur atom's ability to donate a lone pair of electrons into the π-system is the foundation of thiophene's aromaticity. This electron-rich nature makes the ring susceptible to electrophilic attack. However, the aminomethyl group at the C2 position is an activating, ortho-para directing group. This reinforces the C5 position as the most electronically favorable site for electrophilic substitution, a critical consideration for synthetic chemists looking to functionalize the ring further.

Conformational Flexibility: The Role of the Methylene Bridge

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While the thiophene ring is planar and rigid, the C2-C(methylene) and C(methylene)-N bonds are single bonds (σ-bonds) with free rotation. This conformational freedom is not trivial; it allows the amine group to adopt numerous spatial orientations relative to the ring.[8] This flexibility is paramount in drug design, as it enables the molecule to adapt its shape to fit optimally within the binding pocket of a target protein, maximizing non-covalent interactions and, consequently, biological activity. Computational methods like Density Functional Theory (DFT) are often employed to predict the lowest energy (most stable) conformers of the molecule.[9]

Synthesis and Characterization

The utility of **2-thiophenemethylamine** as a building block is predicated on its accessible and scalable synthesis. Several routes have been established, often starting from readily available thiophene derivatives.

Overview of Synthetic Strategies

Common synthetic pathways include:

- Reduction of 2-Thiophenecarbonitrile: This is a robust and widely used method where 2-thiophenecarbonitrile is reduced using agents like lithium aluminum hydride ($LiAlH_4$) or catalytic hydrogenation.
- From 2-Bromothiophene: This route can involve the formation of a Grignard reagent followed by reaction with an appropriate electrophile, or palladium-catalyzed cyanation to form the nitrile intermediate, which is then reduced.[10]
- Reductive Amination of 2-Thiophenecarboxaldehyde: The aldehyde can be condensed with ammonia or an ammonia source, and the resulting imine is reduced in situ to yield the primary amine.

The choice of route often depends on factors like scale, cost of starting materials, and tolerance of other functional groups. The use of highly toxic reagents like sodium cyanide is becoming less common in industrial applications due to environmental and safety concerns.[11]

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Detailed Experimental Protocol: Synthesis via 2-Thiophenecarbonitrile Reduction

This protocol describes a laboratory-scale synthesis of **2-thiophenemethylamine** hydrochloride, adapted from a validated procedure for a deuterated analog.[1] The reduction of the nitrile is a key step.

Step 1: Cyanation of 2-Bromothiophene (Intermediate Formation)

- Inert Atmosphere: To a dry, three-necked flask equipped with a magnetic stirrer, condenser, and nitrogen inlet, add 2-bromothiophene (1 eq.), zinc cyanide (0.6 eq.), zinc dust (0.1 eq.), and 1,1'-bis(diphenylphosphino)ferrocene (dppf, 0.05 eq.).
- Solvent & Catalyst: Add anhydrous N,N-Dimethylacetamide (DMA) to the flask.
- Catalyst Addition: Add tri(dibenzylideneacetone)dipalladium(0) ($Pd_2(dba)_3$, 0.025 eq.).
- Reaction: Heat the mixture to 80-90 °C and stir for 12-16 hours under a nitrogen atmosphere. Monitor reaction completion by TLC or GC-MS.
- Workup: Cool the reaction to room temperature, dilute with ethyl acetate, and filter through a pad of celite to remove inorganic solids. Wash the organic layer with water and brine, then dry over anhydrous sodium sulfate.
- Purification: Concentrate the solution under reduced pressure and purify the crude 2-thiophenecarbonitrile by flash column chromatography.

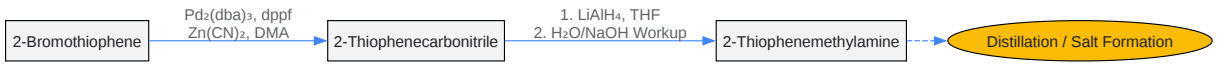
Step 2: Reduction of 2-Thiophenecarbonitrile to **2-Thiophenemethylamine**

- Setup: In a separate dry, three-necked flask under nitrogen, prepare a suspension of lithium aluminum hydride ($LiAlH_4$, 2.0 eq.) in anhydrous tetrahydrofuran (THF).
- Addition: Cool the $LiAlH_4$ suspension to 0 °C in an ice bath. Slowly add a solution of 2-thiophenecarbonitrile (1.0 eq.) in anhydrous THF dropwise, maintaining the internal temperature below 10 °C. The causality here is critical: slow addition prevents an uncontrolled exotherm.

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- Reaction: After the addition is complete, allow the mixture to warm to room temperature and then heat to reflux for 4-6 hours.
- Quenching (Self-Validating System): Cool the reaction to 0 °C. Cautiously and sequentially add water (X mL), followed by 15% aqueous NaOH (X mL), and then water again (3X mL), where X is the mass of $LiAlH_4$ used in grams. This specific sequence (Fieser workup) is designed to precipitate the aluminum salts into a granular, easily filterable solid, which validates the completion of the quenching process.
- Isolation: Stir the resulting slurry for 30 minutes, then filter. Wash the solid cake thoroughly with THF or ethyl acetate.
- Final Product: Combine the organic filtrates, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield crude **2-thiophenemethylamine** as a liquid. For long-term storage, it can be distilled under reduced pressure or converted to its more stable hydrochloride salt.[5]

Workflow Diagram for Synthesis



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Caption: Synthetic workflow from 2-bromothiophene to **2-thiophenemethylamine**.

Spectroscopic Verification

Confirmation of the molecular structure is achieved through standard spectroscopic techniques:

- ^1H NMR: The spectrum will show characteristic signals for the three aromatic protons on the thiophene ring (typically in the δ 6.9-7.4 ppm range), a singlet for the methylene protons ($-CH_2$) around δ 4.0-4.3 ppm, and a broad singlet for the amine protons ($-NH_2$) which can vary in chemical shift.[12]

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- ^{13}C NMR: The spectrum will display four distinct signals for the aromatic carbons and one signal for the aliphatic methylene carbon.[1]

- Mass Spectrometry (MS): The molecular ion peak (M^+) will be observed at an m/z corresponding to the molecular weight (113.18).[4]

The Role of **2-Thiophenemethylamine** in Drug Discovery and Materials Science

The structural and chemical properties of **2-thiophenemethylamine** make it an exceptionally valuable scaffold.

As a Privileged Scaffold in Medicinal Chemistry

The thiophene ring is considered a "bioisostere" of the benzene ring, meaning it has a similar size and shape and can often substitute for a phenyl group to modulate a compound's properties, such as solubility, metabolism, and receptor affinity.[13] The combination of this privileged ring system with a versatile amine handle makes **2-thiophenemethylamine** a frequent starting point in the synthesis of new drug candidates.[1] It is a key component in compounds developed for a wide range of therapeutic areas.[14][15]

Case Studies: Bioactive Derivatives

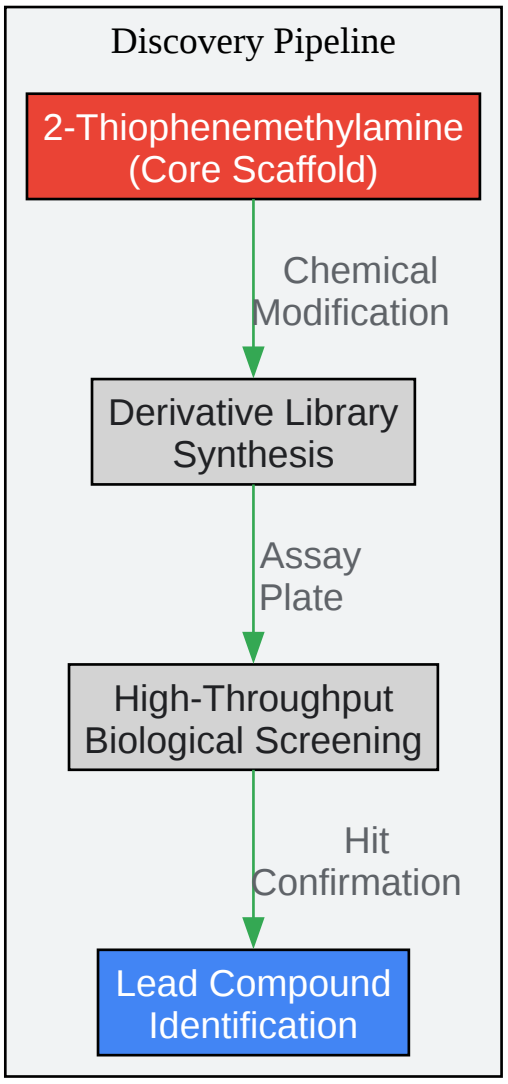
- Anticancer and Antimalarial Agents: The 2-thiophenemethylamino moiety is present in patented compounds designed for the treatment of cancer and drug-resistant malaria.[1]

- CNS-Active Compounds: It serves as a reactant in the synthesis of serotonin 5-HT1A receptor antagonists, which have potential neuroprotective effects.

- Anti-Inflammatory Agents: Thiophene derivatives have shown significant potential as anti-inflammatory agents by inhibiting targets like COX-2 and 5-LOX.[16]

Logical Flow in Drug Design

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Caption: Role of **2-thiophenemethylamine** in a typical drug discovery workflow.

Applications Beyond Pharmaceuticals

The utility of **2-thiophenemethylamine** extends into materials science. It has been used to prepare fluorescent sensors for detecting metal ions like Pd^{2+} and as a ligand replacement to modify the surface chemistry in poly(3-hexylthiophene)/CdSe hybrid solar cells.

Conclusion

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The molecular structure of **2-thiophenemethylamine** provides a masterclass in functional design. The synergy between its stable, electron-rich aromatic core and its reactive, flexible aminomethyl arm establishes it as a powerful and versatile intermediate. Its predictable reactivity, accessible synthesis, and proven track record as a pharmacologically relevant scaffold ensure its continued importance in the toolkits of researchers and scientists driving innovation in drug development and materials science.

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